

# Application of 7-Oxononanoyl-CoA in Enzyme Inhibitor Screening

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## Compound of Interest

Compound Name: 7-Oxononanoyl-CoA

Cat. No.: B15547127

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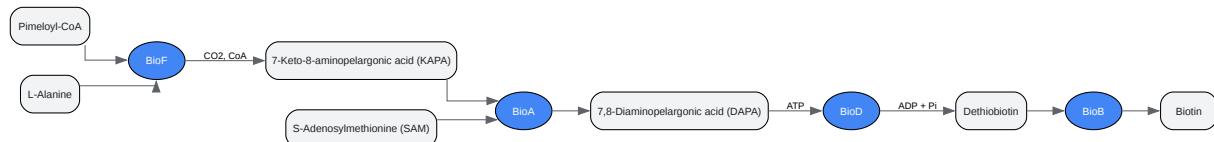
For Researchers, Scientists, and Drug Development Professionals

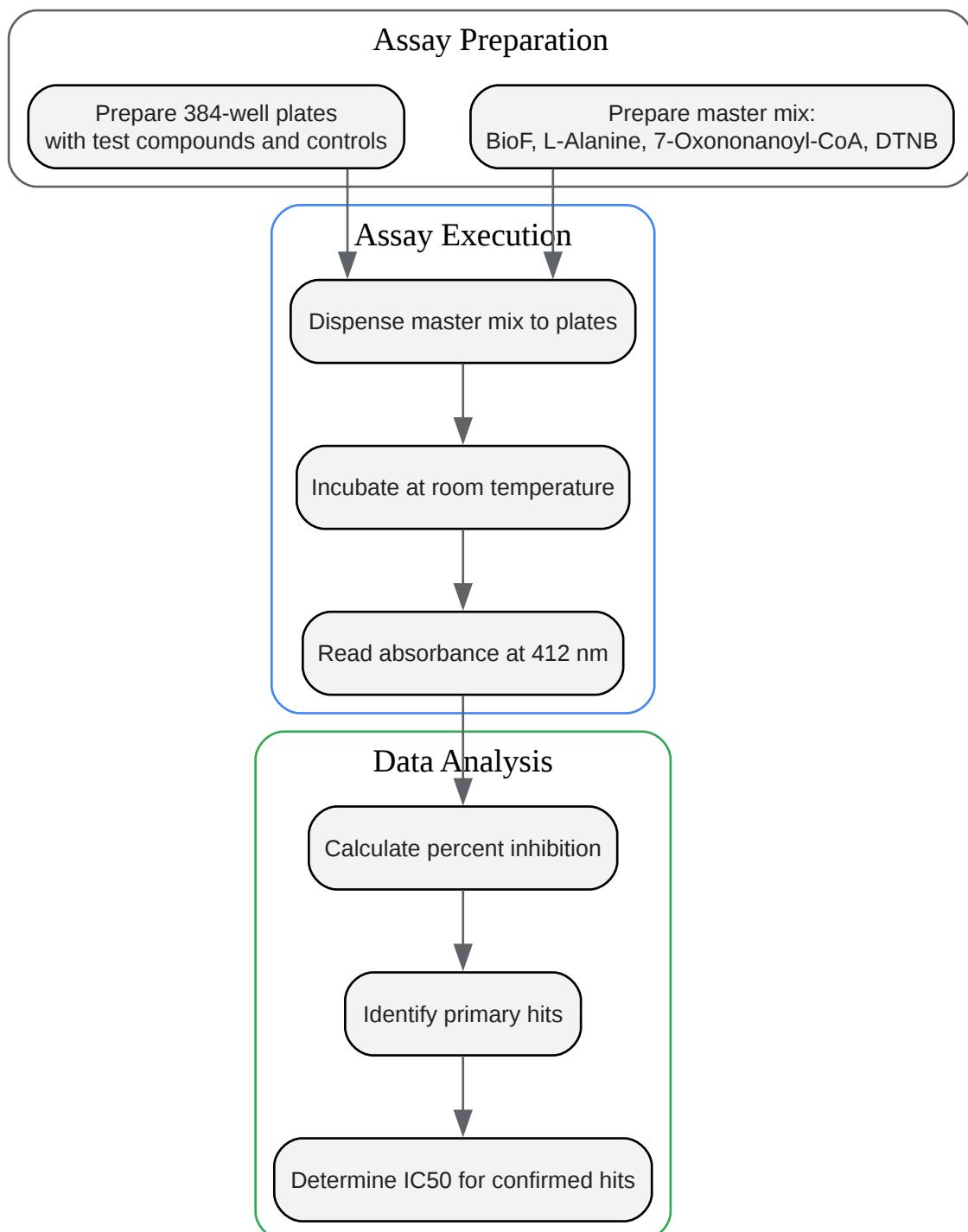
## Introduction

The biotin biosynthesis pathway is an essential metabolic route in microorganisms and plants, but absent in humans, making it an attractive target for the development of novel antimicrobial agents and herbicides.<sup>[1][2]</sup> Key enzymes in this pathway, such as 7-keto-8-aminopelargonic acid synthase (BioF) and 7,8-diaminopelargonic acid aminotransferase (BioA), are crucial for the production of biotin, a vital coenzyme for carboxylation reactions. The inhibition of these enzymes can lead to irreparable damage to the organism.<sup>[1]</sup> **7-Oxononanoyl-CoA**, as a structural analog of the natural substrate pimeloyl-CoA, presents a valuable tool for the screening and characterization of inhibitors targeting these enzymes. This document provides detailed protocols and application notes for the use of **7-Oxononanoyl-CoA** in enzyme inhibitor screening campaigns.

## Target Enzymes and Signaling Pathway

The primary target for **7-Oxononanoyl-CoA** in inhibitor screening is 7-keto-8-aminopelargonic acid synthase (BioF), the enzyme that catalyzes the first committed step in the biotin biosynthesis pathway.<sup>[2][3]</sup> This enzyme facilitates the decarboxylative condensation of L-alanine and pimeloyl-CoA to form 7-keto-8-aminopelargonic acid (KAPA).<sup>[3]</sup> Additionally, downstream enzymes such as 7,8-diaminopelargonic acid aminotransferase (BioA), which converts KAPA to 7,8-diaminopelargonic acid (DAPA), can also be targeted in coupled assays or secondary screenings.<sup>[4][5]</sup>





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